

A Comparative Study of SnS and CIGS Solar Cell Performance

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Compound of Interest

Compound Name: *Tin(II) sulfide*

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In the landscape of thin-film photovoltaic technologies, Tin Sulfide (SnS) and Copper Indium Gallium Selenide (CIGS) have emerged as significant materials of interest for researchers and scientists. While CIGS solar cells have achieved high efficiencies and are a more mature technology, SnS presents a compelling case due to its earth-abundant and non-toxic constituent elements. This guide provides an objective comparison of their performance, supported by experimental data, and details the methodologies for their fabrication and characterization.

Performance Metrics: A Quantitative Comparison

The performance of a solar cell is primarily evaluated by its power conversion efficiency (PCE), open-circuit voltage (Voc), short-circuit current density (Jsc), and fill factor (FF). The following table summarizes these key performance parameters for both SnS and CIGS solar cells, compiled from various research findings. It is important to note that the performance of thin-film solar cells is highly dependent on the fabrication technique and specific device architecture.

Performance Metric	SnS Solar Cells	CIGS Solar Cells
Power Conversion Efficiency (PCE)	0.036% - 7.11% [1] , with record efficiencies of 3.88% (thermal evaporation) and 4.36% (atomic layer deposition) [2] [3]	10.57% - 23.35% [4] [5] , with laboratory cells exceeding 22% [6] and a record of 23.64% claimed in 2024 [7]
Open-Circuit Voltage (Voc)	0.053 V - 0.359 V [1] [8]	0.519 V - 0.8 V [4] [9]
Short-Circuit Current Density (Jsc)	0.66 mA/cm ² - 30.83 mA/cm ² [1] [10]	32.08 mA/cm ² - 42.1 mA/cm ² [9] [11]
Fill Factor (FF)	32.4% - 47.65% [1] [10]	61% - 85.99% [4] [9]

Experimental Protocols

The fabrication and characterization of SnS and CIGS solar cells involve a series of well-defined steps. The following sections outline the typical experimental methodologies for producing and evaluating these devices.

Fabrication of SnS Solar Cells

Tin sulfide solar cells are commonly fabricated on a glass substrate, with the following sequential layer deposition:

- **Substrate Preparation:** Soda-lime glass (SLG) substrates are cleaned ultrasonically in a sequence of detergent, deionized water, acetone, and isopropanol, followed by drying with nitrogen gas.
- **Back Contact Deposition:** A layer of Molybdenum (Mo) is deposited on the cleaned substrate, typically via sputtering, to serve as the back electrical contact.[\[2\]](#)[\[3\]](#)
- **SnS Absorber Layer Deposition:** The p-type SnS absorber layer can be deposited using various techniques, including:
 - **Thermal Evaporation:** A common and scalable method where SnS powder is evaporated and condensed onto the substrate.[\[2\]](#)[\[3\]](#)

- Atomic Layer Deposition (ALD): This technique allows for precise thickness control and has yielded record-efficiency SnS cells.[\[2\]](#)[\[3\]](#)
- Co-evaporation: Involves the simultaneous evaporation of tin and sulfur from separate sources.[\[1\]](#)
- Chemical Bath Deposition (CBD): A solution-based method that is cost-effective and suitable for large-area deposition.[\[12\]](#)
- Annealing: The deposited SnS film is often annealed in a controlled atmosphere (e.g., H₂S gas) to improve crystallinity and grain size.[\[2\]](#)
- Buffer Layer Deposition: An n-type buffer layer, such as Cadmium Sulfide (CdS) or Zinc Oxysulfide (Zn(O,S)), is deposited on the SnS layer to form the p-n heterojunction.[\[2\]](#)[\[13\]](#)
- Transparent Conducting Oxide (TCO) Deposition: A transparent front contact, typically Indium Tin Oxide (ITO) or Aluminum-doped Zinc Oxide (AZO), is sputtered onto the buffer layer.
- Front Grid Metallization: A metal grid (e.g., Aluminum) is deposited on the TCO layer to facilitate current collection.

Fabrication of CIGS Solar Cells

The fabrication process for CIGS solar cells shares similarities with that of SnS but involves the co-deposition of multiple elements:

- Substrate and Back Contact: Similar to SnS cells, Mo-coated soda-lime glass is the standard substrate and back contact.[\[10\]](#)
- CIGS Absorber Layer Deposition: The polycrystalline CIGS thin film is the core of the solar cell and is typically deposited by:
 - Co-evaporation: This is a widely used method involving the simultaneous or sequential evaporation of Copper, Indium, Gallium, and Selenium from different sources in a high-vacuum environment.[\[4\]](#)[\[10\]](#) A common approach is the three-stage process which involves sequential deposition and reaction steps to form a high-quality CIGS film.[\[11\]](#)

- Sputtering: This involves sputtering from Cu, In, Ga, and Se targets, or from a single quaternary CIGS target.[\[5\]](#)
- Buffer Layer Deposition: A thin layer of CdS is most commonly deposited via chemical bath deposition to form the p-n junction.[\[14\]](#) Alternative cadmium-free buffer layers like Zinc Sulfide (ZnS) or Indium Sulfide (In_2S_3) are also being explored.[\[10\]](#)
- Window Layer and Front Contact: A transparent conducting oxide, typically a bilayer of intrinsic Zinc Oxide (i-ZnO) and Al-doped ZnO (AZO), is sputtered on top of the buffer layer.[\[5\]](#)
- Front Grid Metallization: A metal grid, such as Ni/Al, is deposited to complete the device.

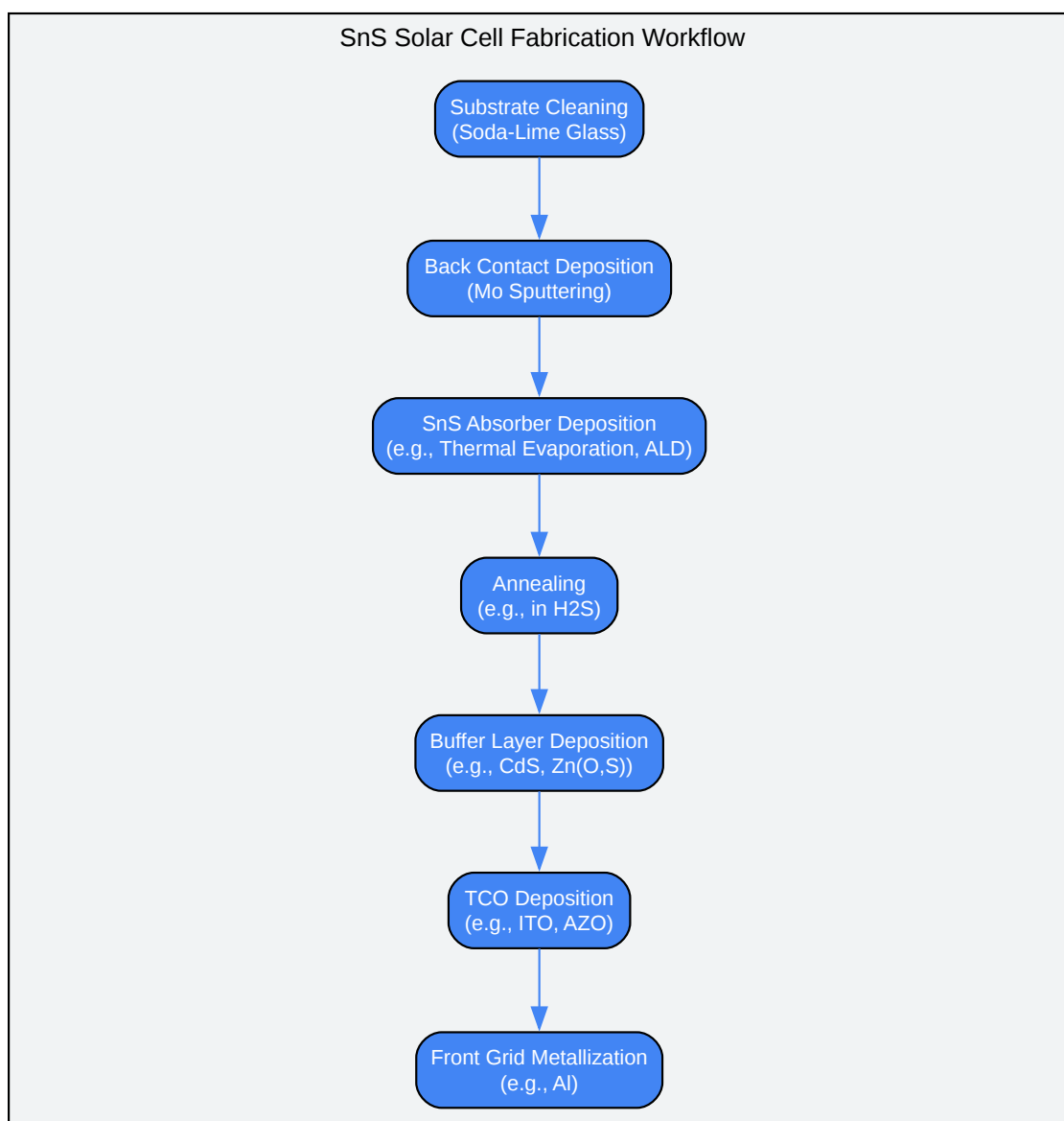
Characterization Techniques

The performance and material properties of the fabricated solar cells are assessed using a variety of characterization techniques:

- Structural Analysis: X-ray Diffraction (XRD) is used to determine the crystal structure, phase purity, and grain size of the deposited films.[\[12\]](#)
- Morphological Analysis: Scanning Electron Microscopy (SEM) provides high-resolution images of the surface morphology and cross-section of the solar cell, revealing layer thicknesses and grain structure.[\[12\]](#)
- Optical Properties: UV-Vis-NIR Spectroscopy is employed to measure the absorbance, transmittance, and reflectance of the films, from which the bandgap of the semiconductor material can be determined.[\[12\]](#)
- Electrical Performance: Current-Voltage (I-V) measurements are conducted under simulated solar illumination (typically AM1.5G, 100 mW/cm²) to determine the key performance parameters: Voc, Jsc, FF, and PCE.[\[3\]](#)
- Quantum Efficiency (QE): External Quantum Efficiency (EQE) or Internal Quantum Efficiency (IQE) measurements are performed to determine the ratio of collected charge carriers to incident photons at different wavelengths.

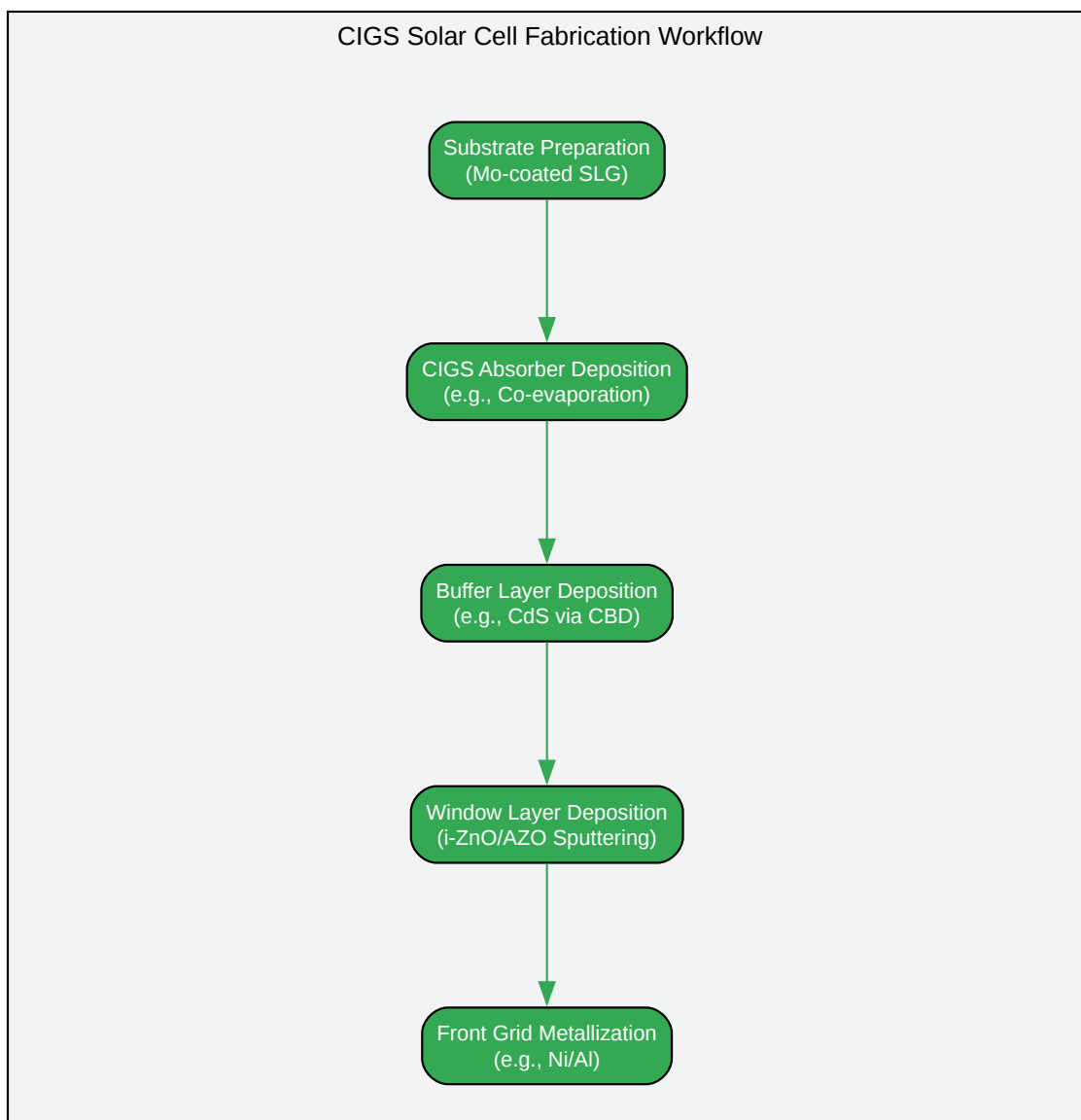
Visualizing the Processes

To better understand the experimental workflows and the comparative logic, the following diagrams are provided.



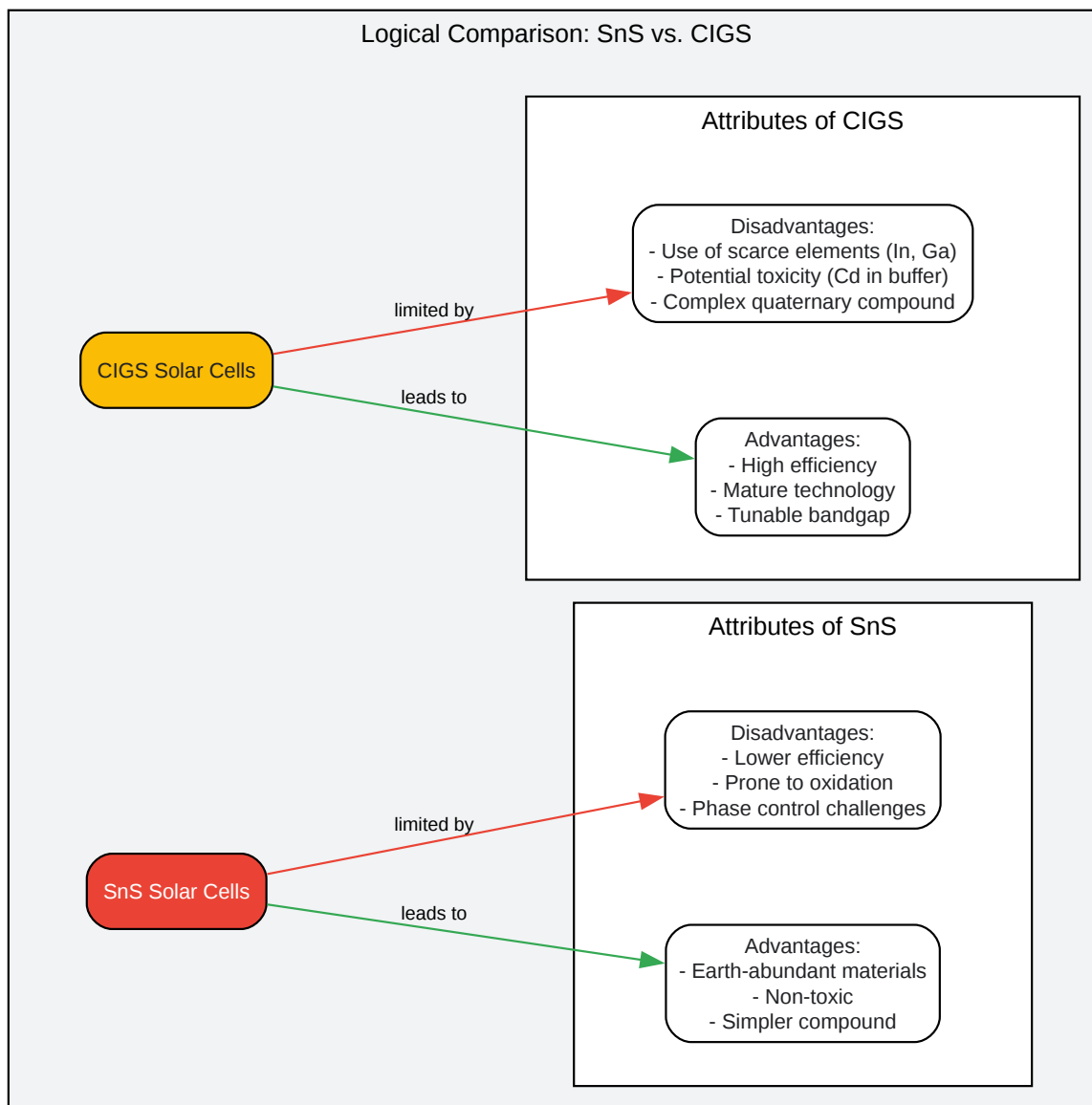
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SnS Solar Cell Fabrication Workflow



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CIGS Solar Cell Fabrication Workflow



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Logical Comparison: SnS vs. CIGS

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